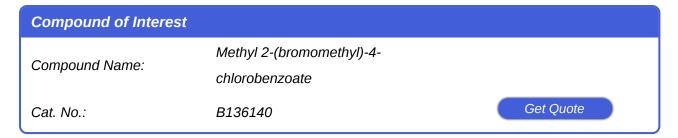


Technical Guide: Safety and Handling of Methyl 2-(bromomethyl)-4-chlorobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Methyl 2- (bromomethyl)-4-chlorobenzoate** (CAS No. 145908-29-8), a halogenated aromatic ester utilized as a key intermediate in organic synthesis and pharmaceutical research.[1] Due to its reactive nature and potential hazards, strict adherence to safety protocols is imperative when handling this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl 2-(bromomethyl)-4-chlorobenzoate** is presented in Table 1. This data is essential for the safe design of experiments and for understanding its behavior under various conditions.



| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₈ BrClO ₂ |
| Molecular Weight | 263.52 g/mol [2][3] |
| Appearance | Solid[3] |
| Boiling Point | 319.5 °C at 760 mmHg[4][5] |
| Flash Point | 147.0 °C[4][6] |
| Density | 1.6 g/cm ³ [4] |

Hazard Identification and Safety Data

Methyl 2-(bromomethyl)-4-chlorobenzoate is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications are summarized in Table 2.

| Hazard Class | GHS Classification |
|---|---|
| Acute Toxicity, Oral | H302: Harmful if swallowed[2] |
| Skin Corrosion/Irritation | H315: Causes skin irritation[2] |
| Serious Eye Damage/Irritation | H318: Causes serious eye damage / H319: Causes serious eye irritation[2] |
| Acute Toxicity, Inhalation | H332: Harmful if inhaled[2] |
| Specific target organ toxicity, single exposure | H335: May cause respiratory irritation[2] |

Signal Word: Danger[2]

Experimental Protocols: Safe Handling and Use

Due to its hazardous properties, the handling of **Methyl 2-(bromomethyl)-4-chlorobenzoate** requires stringent safety measures. The following protocols are recommended for any laboratory work involving this compound.

Personal Protective Equipment (PPE)



A risk assessment should always be conducted prior to handling. The minimum required PPE includes:

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Body Protection: A lab coat or other protective clothing is required.

Engineering Controls

 All work with Methyl 2-(bromomethyl)-4-chlorobenzoate should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately:

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Skin Contact | Immediately wash the affected area with soap and water.[4] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| Inhalation | Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[4] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[4] |

Spill and Leak Procedures

In the event of a spill, follow these steps:

Evacuate the area.



- Wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

Waste Disposal

All waste containing **Methyl 2-(bromomethyl)-4-chlorobenzoate** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or water courses.[4]

Stability and Reactivity

Methyl 2-(bromomethyl)-4-chlorobenzoate is a reactive compound. The bromomethyl group is a key functional group that allows for nucleophilic substitution reactions.[1]

- Conditions to Avoid: Heat, flames, and sparks.[4]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, hydrogen chloride, and hydrogen bromide.[4]

Visualized Workflows and Relationships

To aid in the understanding of the safe handling and use of **Methyl 2-(bromomethyl)-4-chlorobenzoate**, the following diagrams illustrate key logical relationships and experimental workflows.

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